NeuroSensor 521: A Technical Guide to its Spectroscopic Properties and Applications

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Compound of Interest

Compound Name:	*NeuroSensor 521*
CAS No.:	*1428730-05-5*
Cat. No.:	*B609543*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic properties and experimental applications of **NeuroSensor 521**, a fluorescent "turn-on" probe designed for the selective visualization of primary catecholamines, particularly norepinephrine and dopamine.

Core Spectroscopic and Binding Properties

NeuroSensor 521 is a coumarin-based probe that exhibits a significant increase in fluorescence intensity upon binding to primary amines.[1] Its chemical name is 7-Diethylamino-3-formyl-4-(4′-methoxyphenyl)coumarin.[1] The probe's mechanism relies on the reversible formation of an iminium ion with the primary amine group of target neurotransmitters.[1][2] This binding event leads to a red shift in the probe's absorption spectrum and a subsequent "turn-on" of its fluorescence emission.[2]

The spectroscopic properties of **NeuroSensor 521** are summarized in the tables below. It is important to note that while extensive data is available for its excitation, emission, and quantum

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yield, specific values for the molar extinction coefficient and fluorescence lifetime have not been reported in the reviewed scientific literature.

Table 1: Spectroscopic Properties of NeuroSensor 521

Property	Unbound State	Bound State (with Norepinephrine)
Excitation Maximum (λex)	~440 nm[1]	~488 nm[1][2]
Emission Maximum (λem)	Not specified (weakly fluorescent)	~521 nm[1][3]
Quantum Yield (Φ)	0.0053[1]	0.0033[1]
Molar Extinction Coefficient (ε)	Not reported in literature	Not reported in literature
Fluorescence Lifetime (τ)	Not reported in literature	Not reported in literature

Table 2: Binding Properties and Fluorescence Enhancement of **NeuroSensor 521** with Various Amines

The following table details the association constants (Ka) and fluorescence enhancement of **NeuroSensor 521** upon binding to various biologically relevant primary amines. The data highlights the probe's preferential, though not exclusive, binding to catecholamines.

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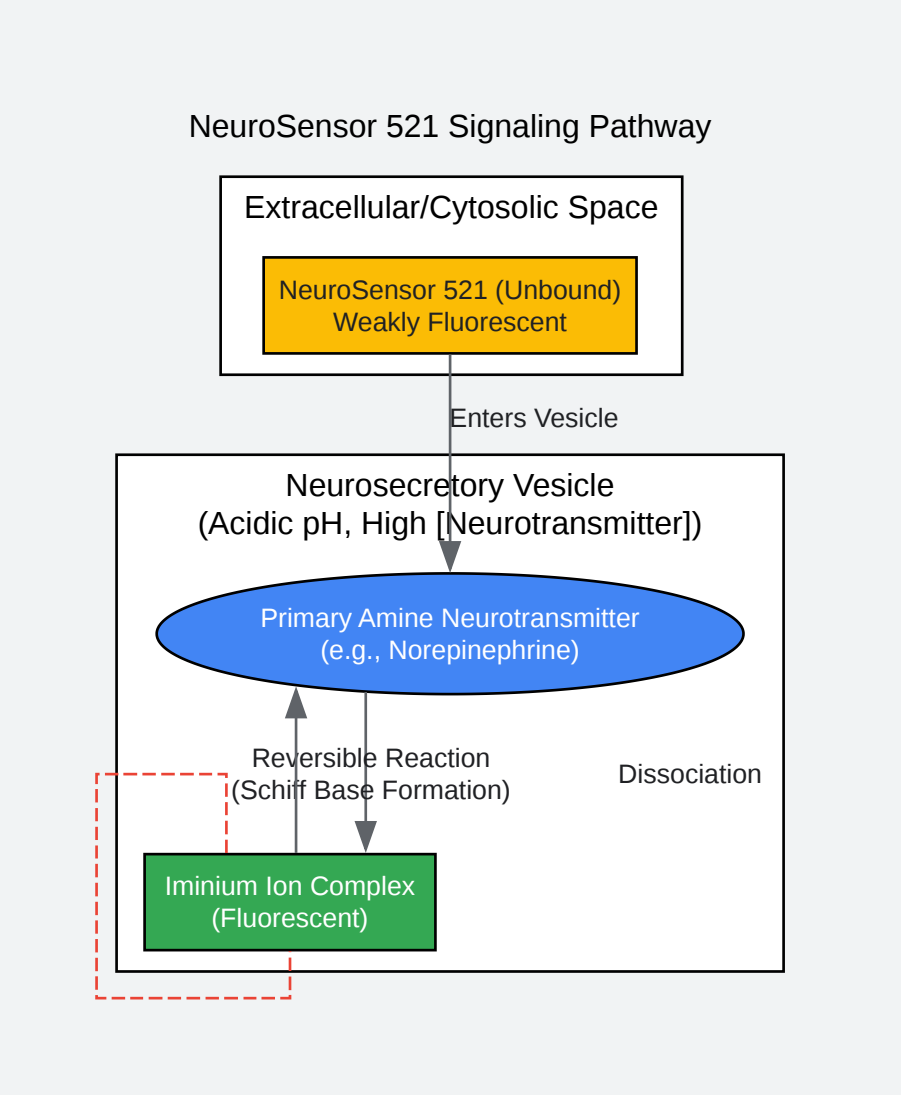
Analyte	Amine Type	Association Constant (Ka, M^{-1})	Fluorescence Enhancement (Fold Increase)	Quantum Yield (Φ) of Complex
Norepinephrine	Primary Catecholamine	78[4]	5.3[4]	0.0033[1]
Dopamine	Primary Catecholamine	112[4]	3.0[4]	Not Determined
Glutamate	Primary Amine	10[4]	7.8[4]	0.0095[1]
Glycine	Primary Amine	8[4]	11.1[4]	Not Determined
Epinephrine	Secondary Amine	No Apparent Affinity[4]	Not Applicable	Not Applicable

Signaling Pathway and Mechanism of Action

The functionality of **NeuroSensor 521** is based on a specific chemical reaction that is favored within the unique environment of neurosecretory vesicles. These vesicles are characterized by a high concentration of neurotransmitters (0.5–1.0 M) and an acidic pH of approximately 5.0 to 5.5.[1]

The signaling pathway can be visualized as follows:

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Caption: Signaling pathway of **NeuroSensor 521**.

Experimental Protocols

The following is a generalized protocol for the use of **NeuroSensor 521** in chromaffin cells, based on published research.[1] Researchers should optimize these protocols for their specific cell types and experimental conditions.

Materials

- **NeuroSensor 521** (stock solution in DMSO)

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- Cell culture medium (e.g., DMEM)
- Phosphate-buffered saline (PBS)
- Chromaffin cells (or other cells of interest)
- Confocal microscope with appropriate filter sets

Staining Protocol for Live Cells

- Cell Preparation: Culture chromaffin cells on appropriate imaging dishes or coverslips.
- Probe Incubation: Prepare a working solution of 0.1 µM **NeuroSensor 521** in cell culture medium.
- Incubate the cells with the **NeuroSensor 521** solution for 30 minutes at 37°C.
- Washing: Gently wash the cells three times with PBS to remove excess probe.
- Imaging: Immediately image the cells using a confocal microscope.
  - For the bound probe, use an excitation wavelength of 488 nm and collect emission around 521 nm.[1]
  - To visualize the unbound probe, an excitation wavelength of 440 nm can be used.[1]

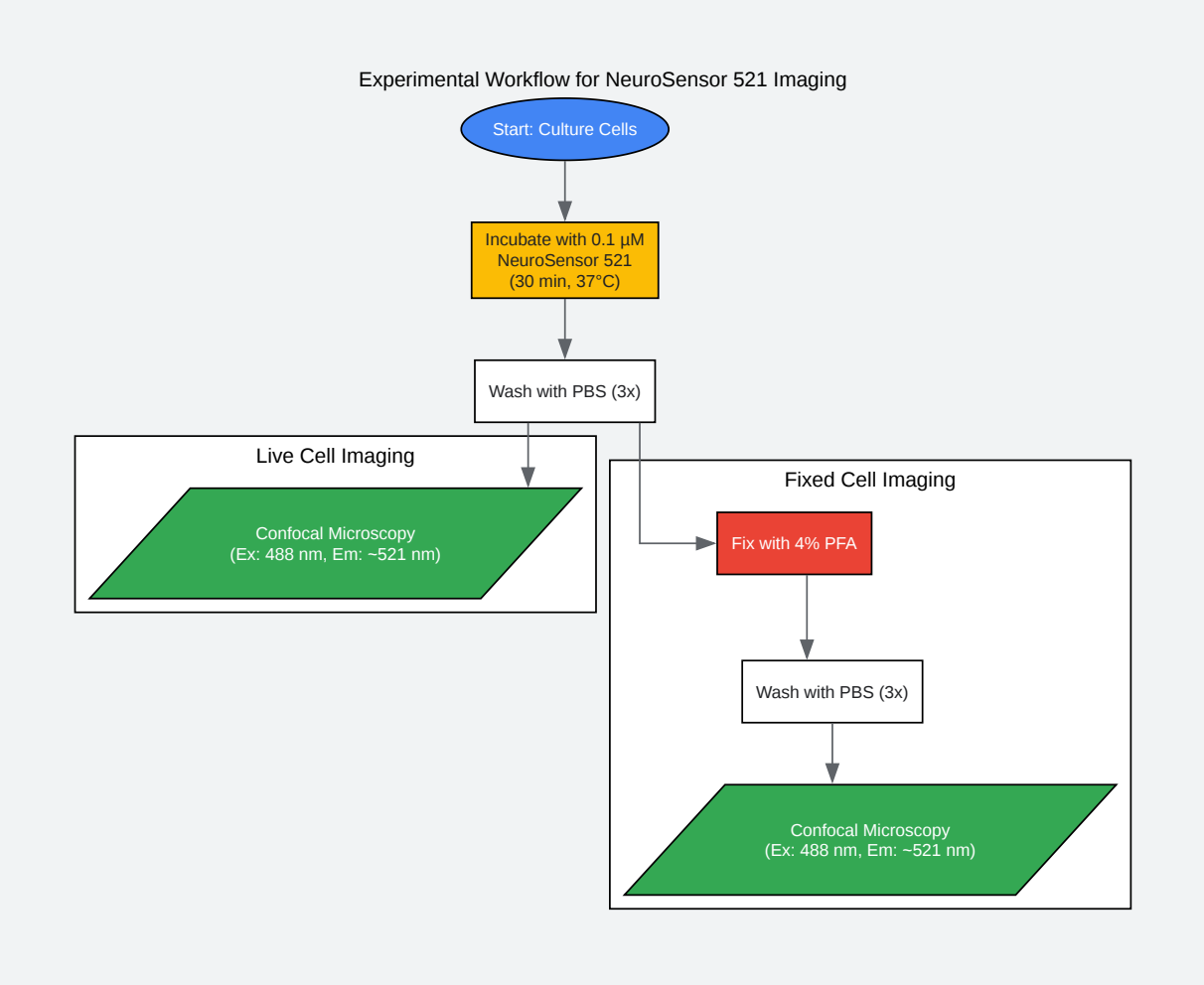
Staining Protocol for Fixed Cells

NeuroSensor 521 fluorescence is preserved after fixation.[1]

- Follow the live-cell staining protocol (steps 1-4).
- Fixation: Fix the stained cells with a suitable fixative (e.g., 4% paraformaldehyde in PBS) for 15-20 minutes at room temperature.
- Washing: Wash the cells three times with PBS.
- Mounting and Imaging: Mount the coverslips with an appropriate mounting medium and image as described for live cells.

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Experimental Workflow Diagram



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Caption: Experimental workflow for **NeuroSensor 521**.

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Conclusion

NeuroSensor 521 is a valuable tool for the selective detection of primary catecholamines in both live and fixed cells. Its "turn-on" fluorescence mechanism, coupled with its ability to accumulate in the acidic environment of neurosecretory vesicles, provides a robust method for visualizing neurotransmitter stores. This technical guide summarizes the key spectroscopic and binding properties of **NeuroSensor 521** and provides a foundational experimental protocol to aid researchers in its application. Further characterization of its molar extinction coefficient and fluorescence lifetime would provide an even more complete understanding of this useful probe.

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